

# N-tert-Butyl-3-methylpyridine-2-carboxamide: A Technical Overview

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## Compound of Interest

**Compound Name:** *N-tert-Butyl-3-methylpyridine-2-carboxamide*

**Cat. No.:** *B123242*

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## Abstract

**N-tert-Butyl-3-methylpyridine-2-carboxamide**, a substituted picolinamide, is a chemical compound with potential applications in medicinal chemistry and drug discovery. This document provides a comprehensive overview of its known chemical and physical properties. Due to the limited availability of detailed experimental data in peer-reviewed literature, this guide also presents a general, representative protocol for the synthesis of similar pyridine-2-carboxamides. Furthermore, the potential role of this compound as a key intermediate in the synthesis of biologically active molecules, such as protein kinase inhibitors, is explored through a logical workflow diagram. This technical guide is intended to serve as a foundational resource for researchers and professionals engaged in the fields of chemical synthesis and drug development.

## Chemical and Physical Properties

The chemical and physical properties of **N-tert-Butyl-3-methylpyridine-2-carboxamide** are summarized in Table 1. The data presented is a compilation of information from various chemical databases and supplier specifications. It is important to note that some of these properties are predicted and have not been experimentally verified in published literature.

Property	Value	Source
IUPAC Name	N-tert-butyl-3-methylpyridine-2-carboxamide	PubChem[1]
Synonyms	N-tert-Butyl-3-methylpicolinamide, 3-Methylpyridine-2-carboxylic acid tert-butylamide	PubChem[1]
CAS Number	32998-95-1	Sigma-Aldrich[2]
Molecular Formula	C <sub>11</sub> H <sub>16</sub> N <sub>2</sub> O	PubChem[1]
Molecular Weight	192.26 g/mol	PubChem[1]
Appearance	Solid	Sigma-Aldrich[2]
Melting Point	58.0 °C (Predicted)	ChemicalBook[3]
Boiling Point	333.4 ± 30.0 °C (Predicted)	ChemicalBook[3]
Density	1.018 ± 0.06 g/cm <sup>3</sup> (Predicted)	ChemicalBook[3]
pKa	13.91 ± 0.46 (Predicted)	ChemicalBook[3]
InChI	InChI=1S/C11H16N2O/c1-8-6-5-7-12-9(8)10(14)13-11(2,3)4/h5-7H,1-4H3,(H,13,14)	PubChem[1]
SMILES	CC1=C(N=CC=C1)C(=O)NC(C)C	PubChem[1]

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **N-tert-Butyl-3-methylpyridine-2-carboxamide** is not readily available in the scientific literature, a general and widely applicable method for the preparation of pyridine-2-carboxamides can be presented. This typically involves the coupling of a pyridine-2-carboxylic acid derivative with the desired amine.

## General Synthesis of Pyridine-2-carboxamides

The following is a representative protocol for the synthesis of N-substituted pyridine-2-carboxamides. This method involves the activation of the carboxylic acid group of a pyridine-2-carboxylic acid, followed by amidation with an amine.

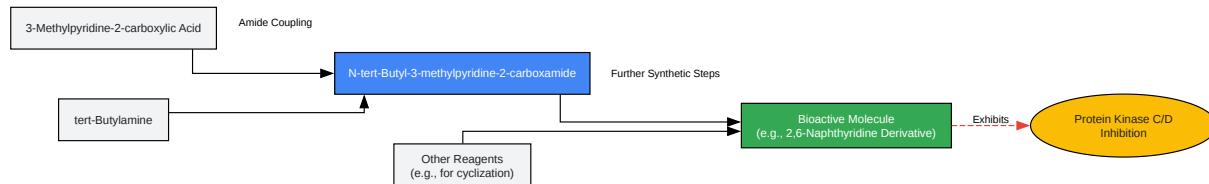
### Experimental Protocol:

- Activation of the Carboxylic Acid: To a solution of 3-methylpyridine-2-carboxylic acid (1 equivalent) in a suitable aprotic solvent (e.g., dichloromethane or tetrahydrofuran), a coupling agent such as thionyl chloride ( $\text{SOCl}_2$ ) or oxalyl chloride ( $(\text{COCl})_2$ ) (1.1-1.5 equivalents) is added dropwise at 0 °C. A catalytic amount of dimethylformamide (DMF) may be added if oxalyl chloride is used. The reaction mixture is stirred at room temperature for 1-3 hours to form the corresponding acid chloride. The solvent and excess reagent are typically removed under reduced pressure.
- Amidation: The crude acid chloride is redissolved in a fresh portion of an aprotic solvent. To this solution, cooled to 0 °C, is added tert-butylamine (1.5-2.0 equivalents) and a non-nucleophilic base such as triethylamine or diisopropylethylamine (2.0-3.0 equivalents). The reaction mixture is allowed to warm to room temperature and stirred for 12-24 hours.
- Work-up and Purification: The reaction mixture is quenched with water and the organic layer is separated. The aqueous layer is extracted with the organic solvent. The combined organic layers are washed with saturated aqueous sodium bicarbonate solution and brine, dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and concentrated under reduced pressure. The crude product is then purified by a suitable method, such as column chromatography on silica gel or recrystallization, to yield the pure **N-tert-Butyl-3-methylpyridine-2-carboxamide**.

## Potential Role as a Chemical Intermediate

While direct biological activity of **N-tert-Butyl-3-methylpyridine-2-carboxamide** has not been reported, it has been cited as a reactant in the synthesis of more complex molecules with potential therapeutic applications. For instance, it is a potential building block for the synthesis of 2,6-naphthyridine derivatives, which have been investigated as dual protein kinase C/D (PKC/PKD) inhibitors.

The following diagram illustrates the logical workflow of how **N-tert-Butyl-3-methylpyridine-2-carboxamide** could be utilized as a key intermediate in a multi-step synthesis of a hypothetical bioactive compound.



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Caption: Synthetic pathway from starting materials to a bioactive molecule.

## Safety Information

**N-tert-Butyl-3-methylpyridine-2-carboxamide** should be handled with appropriate safety precautions in a laboratory setting. According to available safety data sheets, it may be harmful if swallowed and can cause eye irritation. It is also classified as harmful to aquatic life with long-lasting effects. Standard personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn when handling this compound.

## Conclusion

**N-tert-Butyl-3-methylpyridine-2-carboxamide** is a pyridine derivative with established basic chemical properties. While detailed experimental and biological data are currently scarce in the public domain, its structural motif suggests its potential as a valuable intermediate in the synthesis of more complex, biologically active molecules. The general synthetic protocols and logical workflows presented in this guide offer a starting point for researchers interested in the chemistry and potential applications of this and related compounds. Further investigation is warranted to fully elucidate the experimental properties and potential biological significance of **N-tert-Butyl-3-methylpyridine-2-carboxamide**.

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## References

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